

An In-Depth Technical Guide to 3,3-Diphenylpropanol (CAS: 20017-67-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Diphenylpropanol

Cat. No.: B1345090

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3-Diphenylpropanol, identified by the CAS number 20017-67-8, is an alcohol-based organic compound with the molecular formula $C_{15}H_{16}O$.^{[1][2]} Structurally, it features a propanol backbone with two phenyl groups attached to the third carbon. This compound serves as a valuable intermediate in organic synthesis and as a high-quality reference standard for analytical applications.^{[3][4]} Its utility has been noted in the preparation of potent prostacyclin (PGI_2) agonists and it can undergo cobalt-catalyzed hydroformylation to yield the corresponding aldehyde and 1,1-diphenylethylene.^[5] This guide provides a comprehensive overview of its chemical properties, synthesis protocols, analytical data, and safety information.

Physicochemical and Spectroscopic Data

The fundamental properties of **3,3-Diphenylpropanol** are summarized below. These values are critical for its application in experimental research and development.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
CAS Number	20017-67-8	[1][2]
Molecular Formula	C ₁₅ H ₁₆ O	[1][2][6]
Molecular Weight	212.29 g/mol	[1][2][6]
Appearance	Colorless to Yellow clear liquid	
Density	1.067 g/mL at 25 °C	[5][7]
Boiling Point	185 °C at 10 mmHg	[5][7]
Refractive Index (n _{20/D})	1.584	[5][7]
Flash Point	>230 °F (>110 °C)	[7][8]

| Purity | ≥95% to >98% (Varies by supplier) |[6] |

Table 2: Spectroscopic and Chromatographic Data

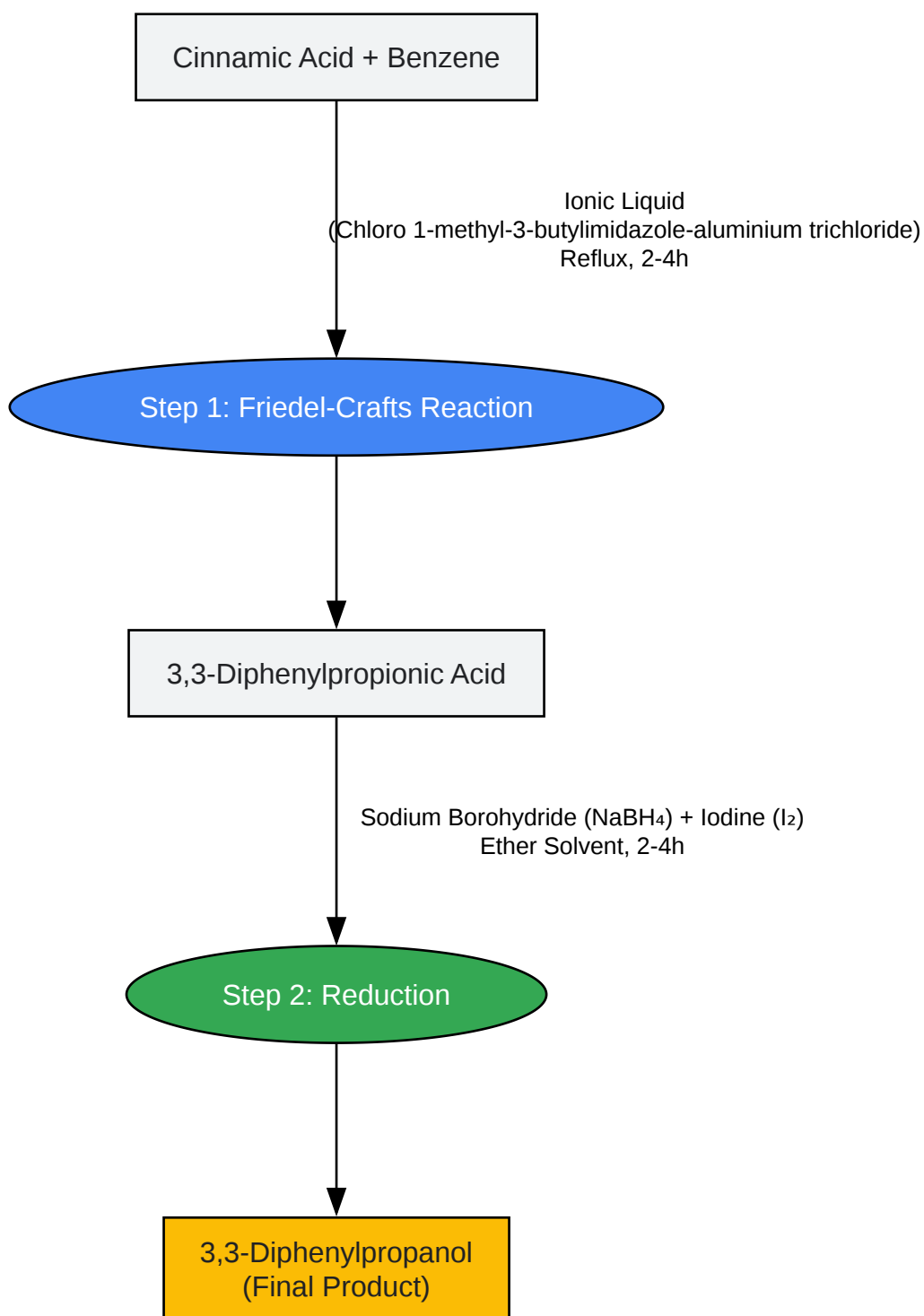
Data Type	Value / Information	Reference(s)
IUPAC Name	3,3-diphenylpropan-1-ol	[2]
InChIKey	IDCXQMVSIIJUEH-UHFFFAOYSA-N	[2][9]
SMILES	<chem>OCCCC1=CC=CC=C1C1=CC=CC=C1</chem>	[6]
¹ H NMR	Spectrum data is available from chemical suppliers.	[9]
IR Spectra	FTIR and ATR-IR spectra are available.	[2]

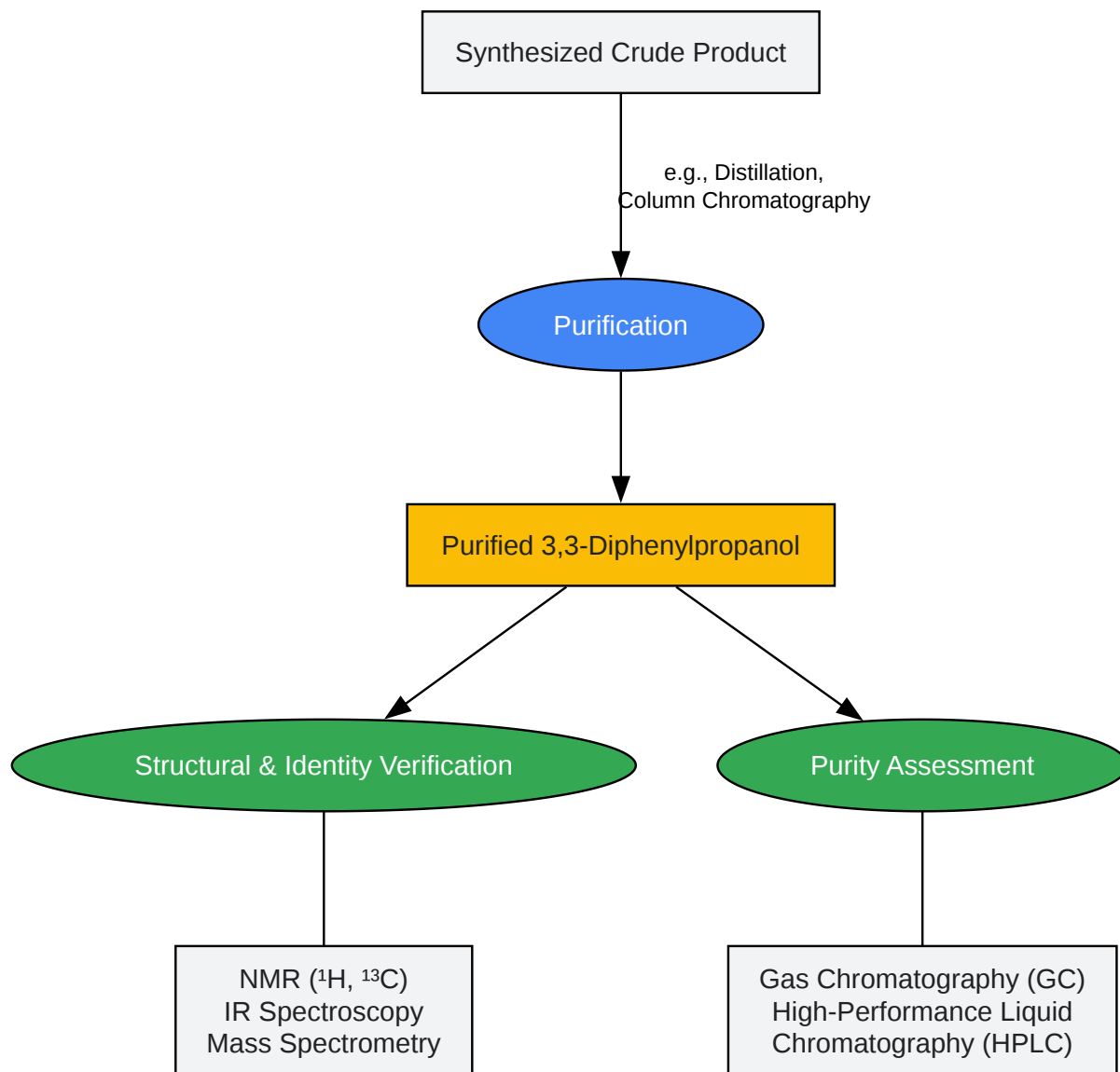
| Kovats Retention Index | Standard non-polar: 1800 |[2] |

Experimental Protocols

Synthesis of 3,3-Diphenylpropanol

A patented two-step method provides a clear pathway for the synthesis of **3,3-Diphenylpropanol** from commercially available starting materials.^[10] The process involves a Friedel-Crafts-type reaction followed by a reduction.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 3,3-Diphenylpropanol | C₁₅H₁₆O | CID 29908 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3,3-Diphenyl-1-Propanol | CAS No: 20017-67-8 [aquigenbio.com]
- 4. 20017-67-8 | 3,3-diphenyl-propan-1-ol - Capot Chemical [capotchem.com]
- 5. 3,3-Diphenylpropanol | 20017-67-8 [chemicalbook.com]
- 6. chemscene.com [chemscene.com]
- 7. ichemical.com [ichemical.com]
- 8. bg.cpachem.com [bg.cpachem.com]
- 9. 3,3-Diphenylpropanol(20017-67-8) 1H NMR spectrum [chemicalbook.com]
- 10. CN102643168B - Method for preparing 3, 3- diphenyl propanol - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3,3-Diphenylpropanol (CAS: 20017-67-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345090#3-3-diphenylpropanol-cas-number-20017-67-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com